

# "St 587" Identified as a Tax Exemption Form, Not a Chemical Substance

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## *Compound of Interest*

Compound Name: *St 587*

Cat. No.: *B1682476*

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Initial investigations to identify "**St 587**" as a chemical compound requiring personal protective equipment (PPE) have revealed that this designation does not refer to a hazardous substance. Instead, "**St 587**" is consistently identified across multiple sources as Form ST-587, an Equipment Exemption Certificate issued by the Illinois Department of Revenue.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

This form is a legal document used by businesses in Illinois to make tax-exempt purchases of machinery and equipment used in specific industries.[\[1\]](#)[\[2\]](#)[\[3\]](#) The primary sectors eligible for this exemption include manufacturing, production agriculture, and coal and aggregate mining.[\[2\]](#)[\[4\]](#)[\[5\]](#) The purpose of Form ST-587 is to provide proof that no tax is due on the sale of qualifying equipment.[\[4\]](#)

The scope of the exemption can include production-related tangible personal property, such as supplies, consumables, hand tools, and protective apparel used within the manufacturing process.[\[4\]](#)[\[6\]](#) However, the form itself does not denote a chemical that requires handling precautions.

Given that "**St 587**" is a tax form and not a chemical substance, the requested content for "Personal protective equipment for handling **St 587**," including safety protocols, data tables, and diagrams, cannot be developed. The initial premise of the request is based on a misidentification of the term.

For accurate information regarding Form ST-587, including how to properly document an exempt sale or purchase, businesses and individuals should refer to the Illinois Department of Revenue.

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